

Thermodynamic Stability of Cholesteryl Cinnamate Mesophases

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Compound of Interest

Compound Name: *Cholesterol trans-Cinnamate*

Cat. No.: *B1630434*

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Technical Guide for Pharmaceutical & Material Scientists

Executive Summary

Cholesteryl cinnamate (CAS 1990-11-0) is a cholesteryl ester exhibiting enantiotropic liquid crystalline behavior. Unlike simple lipids that transition directly from solid to liquid, cholesteryl cinnamate passes through a thermodynamically stable cholesteric (chiral nematic) mesophase upon heating. This intermediate state—possessing the fluidity of a liquid but the orientational order of a crystal—is critical for its function in controlled-release drug delivery systems (e.g., solid lipid nanoparticles) and thermochromic sensors.

This guide provides the thermodynamic parameters, phase transition logic, and experimental protocols required to characterize and stabilize this material in formulation.

Molecular Architecture & Mesomorphism

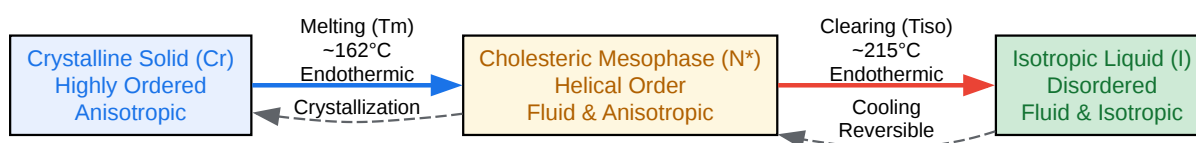
The molecule consists of a rigid steroid nucleus (cholesterol) esterified with cinnamic acid. The presence of the conjugated double bond in the cinnamate tail, combined with the chiral centers of the steroid backbone, dictates its phase behavior.

- Chemical Formula:
- Molecular Weight: 516.8 g/mol
- Mesophase Type: Cholesteric ()
(). It typically does not exhibit a smectic phase in its pure form, unlike longer-chain saturated esters (e.g., cholesteryl myristate).

Phase Transition Pathway

The thermodynamic stability of cholesteryl cinnamate is defined by two primary first-order transitions:

- Melting ()
(): Transition from Crystalline Solid ()
() to Cholesteric Mesophase ()
().
- Clearing ()
(): Transition from Cholesteric Mesophase ()
() to Isotropic Liquid ()
().



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Figure 1: Thermotropic phase sequence of Cholesteryl Cinnamate. The mesophase is enantiotropic, meaning it is thermodynamically stable and appears during both heating and cooling cycles.

Thermodynamic Characterization

Accurate thermodynamic data is essential for processing. The high enthalpy of fusion indicates a stable crystal lattice, while the low enthalpy of clearing reflects the subtle energetic difference between the helical order of the mesophase and the disorder of the liquid.

Standard Thermodynamic Values

Data derived from calorimetric compendia and high-purity DSC studies.

Transition Parameter	Symbol	Temperature (°C)	Temperature (K)	Enthalpy ()	Entropy ()
Melting Point		162.6	435.8	28.74 kJ/mol	65.9 J/(mol·K)
Clearing Point		215.0	488.2	0.71 kJ/mol	1.46 J/(mol·K)

> Note: Transition temperatures can vary by ± 2 – 5°C depending on purity and solvent history (polymorphism). Lower purity samples often exhibit depressed melting points (e.g., 156 – 197°C range often cited in older literature).

Experimental Protocols for Stability Assessment

To validate the thermodynamic stability of cholesteryl cinnamate in a new formulation, use the following self-validating workflows.

Protocol A: Differential Scanning Calorimetry (DSC)

DSC is the gold standard for quantifying the energy of phase transitions.

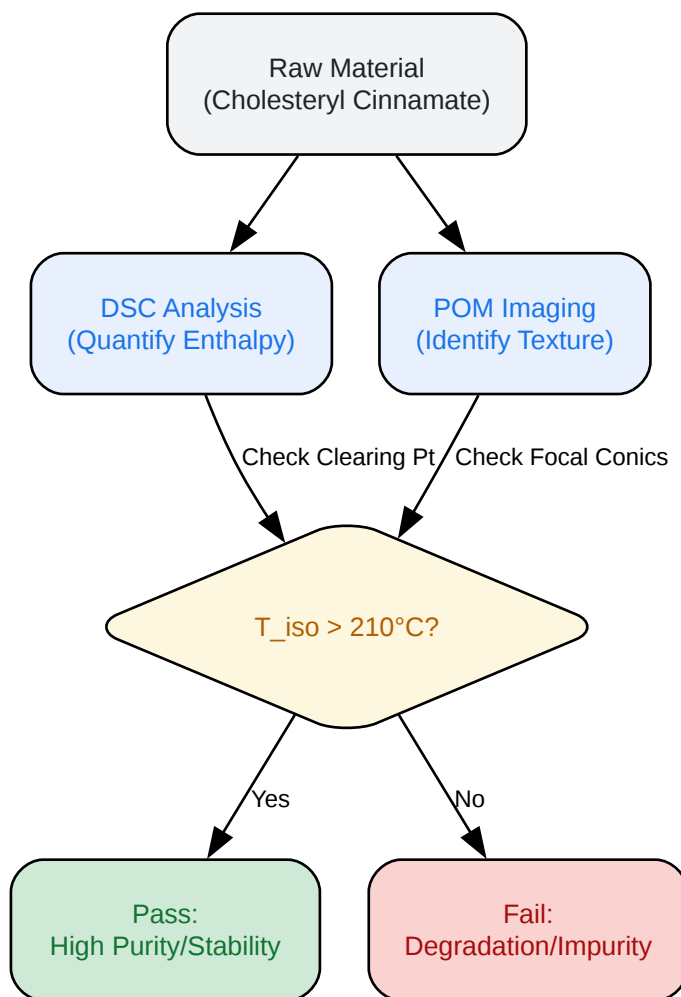
- **Sample Prep:** Weigh 2–5 mg of dried cholesteryl cinnamate into an aluminum pan. Seal hermetically.
- **Reference:** Use an empty, matched aluminum pan.

- Cycle 1 (Thermal History Erasure): Heat from 25°C to 230°C at 10°C/min. Hold for 1 min to ensure isotropy.
- Cooling: Cool to 25°C at 5–10°C/min. Observe the exothermic peaks (Isotropic Cholesteric Crystal).
- Cycle 2 (Measurement): Heat again to 230°C. Record and peak area for .
- Validation: The ratio of should remain consistent (~40:1). A decrease in suggests thermal degradation or impurity.

Protocol B: Polarized Optical Microscopy (POM)

POM confirms the identity of the mesophase via texture recognition.

- Setup: Place sample between glass slide and coverslip on a hot stage.
- Crossed Polarizers: Set analyzer and polarizer at 90°.
- Heating: Heat to 170°C (into Mesophase).
- Observation: Look for "Oily Streak" textures or "Focal Conic" domains, characteristic of the cholesteric phase.
- Clearing: At >215°C, the field should turn black (isotropic).



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Figure 2: Quality control workflow for validating mesophase stability.

Stability in Formulation (Drug Delivery)

In lipid nanoparticles (SLNs) or transdermal patches, cholesteryl cinnamate is often used to harden the lipid matrix.

- Binary Mixtures: When mixed with phospholipids or triglycerides, the sharp transitions of pure cholesteryl cinnamate broaden. The

typically decreases (eutectic behavior), but the cholesteric nature can stabilize the particle surface, preventing drug leakage.

- **Oxidative Stability:** The cinnamate double bond is susceptible to oxidation. Formulations should be processed under

and may require antioxidants (e.g.,

-tocopherol) if subjected to sustained high temperatures (>150°C).
- **Steric Hindrance:** The bulky steroid ring prevents tight packing in the solid state compared to straight-chain lipids, often leading to a "pre-transition" or glass-like state in rapid cooling scenarios, which is advantageous for trapping amorphous drug molecules.

References

- Acree, W. E., & Chickos, J. S. (2006). Phase Change Enthalpies and Entropies of Liquid Crystals. *Journal of Physical and Chemical Reference Data*, 35(3), 1051–1330. [Link](#)
- Merritt, W. G., et al. (1970). The Polymorphic and Mesomorphic Behavior of Four Esters of Cholesterol. *Molecular Crystals and Liquid Crystals*, 9, 139. [Link](#)
- Ginsburg, G. S., et al. (1984). Physical properties of cholesteryl esters. *Progress in Lipid Research*, 23(3), 135-167. [Link](#)
- PubChem. (n.d.). Cholesterol cinnamate (Compound Summary). National Library of Medicine. [Link](#)
- Barral, E. M., et al. (1967). Thermodynamics of Cholesteryl Esters. *Journal of Physical Chemistry*. (Foundational thermodynamic methodology for cholesteryl esters).
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